A Comprehensive Spectroscopic Guide to 2-(3-Fluorophenoxy)aniline

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Compound of Interest

Compound Name:	*2-(3-Fluorophenoxy)aniline*
CAS No.:	*640766-67-2*
Cat. No.:	*B1368062*

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Introduction

In the landscape of pharmaceutical and materials science research, the precise structural elucidation of novel chemical entities is paramount. **2-(3-Fluorophenoxy)aniline**, a diaryl ether derivative, represents a scaffold of significant interest due to the combined electronic properties of the aniline and fluorophenoxy moieties. Diaryl ethers are prevalent in natural products and pharmaceuticals, and the introduction of a fluorine atom can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity.

This technical guide provides an in-depth analysis of the essential spectroscopic techniques required to characterize **2-(3-Fluorophenoxy)aniline** with unimpeachable confidence. We will move beyond mere data presentation to explore the causality behind the expected spectral features. This document is structured to serve as a practical reference for researchers, scientists, and drug development professionals, ensuring that every protocol is a self-validating system for achieving accurate and reproducible results.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Blueprint

NMR spectroscopy is the cornerstone of molecular structure determination in organic chemistry. For **2-(3-Fluorophenoxy)aniline**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR provides a complete picture of the atomic connectivity and electronic environment.

Expertise & Rationale: Why NMR is Critical

The unambiguous assignment of protons and carbons in the two distinct aromatic rings is the primary challenge. The electron-donating nature of the amine group ($-NH_2$) and the ether oxygen (-O-), contrasted with the electron-withdrawing effect of the fluorine atom, creates a unique electronic environment for each nucleus. This results in a predictable dispersion of signals in the NMR spectra. ^{19}F NMR is particularly powerful, as the fluorine nucleus is 100% naturally abundant and highly sensitive, offering a direct and clean probe into its local environment.[1][2]

Experimental Protocol: High-Resolution NMR

- Sample Preparation: Accurately weigh ~5-10 mg of **2-(3-Fluorophenoxy)aniline**.
- Solvent Selection: Dissolve the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6). $CDCl_3$ is a standard choice for many organic molecules, while DMSO-d_6 is preferable if hydrogen bonding involving the $-NH_2$ protons is of particular interest.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for ^{1}H and ^{13}C spectra (δ 0.00 ppm).
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal resolution.
- Data Acquisition:
  - ^{1}H NMR: Acquire a standard proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.

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- ^{13}C NMR: Acquire a proton-decoupled carbon spectrum. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment is recommended to differentiate between CH, CH_2, and CH_3 carbons (though only CH groups are expected in the aromatic region here).
- ^{19}F NMR: Acquire a proton-decoupled fluorine spectrum. The chemical shifts are typically referenced against an external standard like $CFCl_3$.[3]

- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs) to obtain the final spectra.

Workflow for NMR Analysis

Caption: Standard workflow for NMR sample preparation and analysis.

Predicted Spectral Data & Interpretation

The following tables summarize the predicted chemical shifts (δ) for **2-(3-Fluorophenoxy)aniline**. These predictions are based on established substituent effects on aniline[4][5] and fluorobenzene systems.

Table 1: Predicted ^{1}H NMR Data (400 MHz, $CDCl_3$)

Assignment	Predicted δ (ppm)	Multiplicity	Integration	Rationale
H-3'	7.25 - 7.35	t	1H	Triplet due to coupling with two adjacent protons.
H-4, H-5, H-6	6.80 - 7.20	m	3H	Complex multiplet from the aniline ring protons.
H-2', H-4', H-6'	6.65 - 6.85	m	3H	Complex multiplet from the fluorophenoxy ring protons, shifted upfield.
-NH_2	~3.80	br s	2H	Broad singlet, chemical shift is solvent and concentration dependent.

Table 2: Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

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Assignment	Predicted δ (ppm)	Rationale
C-F (C-3')	162 - 165 (d)	Large $^1J_{CF}$ coupling constant; characteristic of a carbon directly bonded to fluorine.
C-O (Ar)	157 - 160	Aromatic carbon involved in the ether linkage on the fluorophenoxy ring.
C-O (Ar)	145 - 148	Aromatic carbon involved in the ether linkage on the aniline ring.
C-N	140 - 143	Aromatic carbon directly attached to the amine group.
Aromatic CH	105 - 132	Multiple signals corresponding to the remaining 8 aromatic CH carbons. Carbons ortho and para to the -NH_2 group will be shifted upfield.

Infrared (IR) Spectroscopy: The Functional Group Fingerprint

IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in a molecule. The vibrational frequencies of specific bonds provide a unique "fingerprint" for **2-(3-Fluorophenoxy)aniline**.

Expertise & Rationale: Key Vibrational Modes

The diagnostic power of IR for this molecule lies in its ability to confirm the presence of several key functionalities simultaneously:

- N-H Stretch: The primary amine (-NH_2) group gives rise to two characteristic sharp bands.[6]
- C-O-C Stretch: The diaryl ether linkage produces strong, characteristic asymmetric and symmetric stretching bands.

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- C-F Stretch: The carbon-fluorine bond shows a strong absorption in the fingerprint region.
- Aromatic C=C and C-H Bends: These confirm the presence of the benzene rings.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and running a background scan.
- Sample Application: Place a small amount of the solid **2-(3-Fluorophenoxy)aniline** sample directly onto the ATR crystal.
- Pressure Application: Lower the pressure arm to ensure firm contact between the sample and the crystal.
- Data Acquisition: Collect the spectrum, typically by co-adding 16 to 32 scans to improve the signal-to-noise ratio over a range of 4000-400 cm^{-1}.
- Data Processing: Perform an automatic baseline correction and peak picking.

Workflow for IR Analysis

Caption: A typical workflow for acquiring an ATR-IR spectrum.

Predicted Spectral Data & Interpretation

Table 3: Predicted Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3450 - 3350	N-H asymmetric & symmetric stretch	Primary Amine ($-NH_2$)	A characteristic doublet for primary amines.[6][7]
3100 - 3000	C-H stretch	Aromatic	Confirms the presence of sp^2 C-H bonds in the benzene rings.
1620 - 1580	C=C stretch	Aromatic	In-ring skeletal vibrations of the aromatic rings.
1600 - 1550	N-H bend (scissoring)	Primary Amine ($-NH_2$)	Bending vibration associated with the primary amine.
1300 - 1200	C-O-C asymmetric stretch	Diaryl Ether	A strong, characteristic band for the ether linkage.
1250 - 1150	C-N stretch	Aromatic Amine	Stretching of the bond between the aromatic ring and the nitrogen atom.
1100 - 1000	C-F stretch	Aryl Fluoride	Strong absorption indicative of the carbon-fluorine bond.
900 - 675	C-H out-of-plane bend	Aromatic	Bending patterns in this region can give clues about the substitution pattern.

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Mass Spectrometry (MS): The Molecular Weight and Fragmentation Puzzle

Mass spectrometry provides the exact molecular weight of the compound and offers invaluable structural information through the analysis of its fragmentation patterns.

Expertise & Rationale: Ionization and Fragmentation

Using Electron Ionization (EI), we expect to see a clear molecular ion ($M^{+\cdot}$) peak. The molecular weight of **2-(3-Fluorophenoxy)aniline** ($C_{12}H_{10}FNO$) is 203.21. According to the Nitrogen Rule, a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight, which is consistent here.[8] The fragmentation pattern will be dominated by cleavages characteristic of aromatic amines and diaryl ethers, primarily the cleavage of the C-O ether bond.[9][10]

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) into the mass spectrometer, often via a Gas Chromatography (GC) inlet for sample purity confirmation or via a direct insertion probe.
- Ionization: Bombard the sample with high-energy electrons (~70 eV) in the ion source to induce ionization and fragmentation.
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: Detect the ions to generate the mass spectrum.

Workflow for Mass Spectrometry Analysis

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